

health and safety precautions for handling chromic nitrate

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Compound of Interest

Compound Name: *Chromic nitrate*

Cat. No.: *B1221853*

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An In-depth Technical Guide to the Health and Safety Precautions for Handling **Chromic Nitrate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **chromic nitrate**, a compound utilized in various scientific applications, including catalyst production and textile printing.^{[1][2]} Due to its hazardous properties, strict adherence to safety protocols is imperative to ensure the well-being of laboratory personnel and the integrity of research.

Chemical and Physical Properties

Chromic nitrate, or chromium(III) nitrate, typically exists as a nonahydrate $[\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}]$, appearing as violet or blue-violet crystals.^{[2][3]} The anhydrous form is a green solid.^[2] It is highly soluble in water.^{[2][3]}

Property	Value
Molecular Formula	$\text{Cr}(\text{NO}_3)_3$ (anhydrous) / $\text{Cr}(\text{NO}_3)_3 \cdot 9\text{H}_2\text{O}$ (nonahydrate)
Molar Mass	238.01 g/mol (anhydrous) / 400.15 g/mol (nonahydrate)[3]
Appearance	Green crystals (anhydrous) / Violet crystals (nonahydrate)[2][3]
Melting Point	60.06 °C (nonahydrate)[3]
Boiling Point	Decomposes above 100 °C[2][3]
Density	1.85 g/cm ³ (nonahydrate)[2]
Solubility in Water	Highly soluble[2][3]

Hazard Identification and Classification

Chromic nitrate is classified as a hazardous substance with multiple risk factors. It is a strong oxidizing agent and can intensify fires, potentially causing spontaneous combustion when in contact with combustible materials like wood, paper, or oil.[4][5][6]

GHS Hazard Statements:

- H272: May intensify fire; oxidizer.[4][7][8]
- H314/H315: Causes severe skin burns and eye damage / Causes skin irritation.[4][7]
- H317: May cause an allergic skin reaction.[9]
- H319: Causes serious eye irritation.[4][8]
- H335: May cause respiratory irritation.[7]

Contact with the skin and eyes can lead to irritation and burns.[1] Inhalation of **chromic nitrate** dust can irritate the nose, throat, and lungs, resulting in coughing, wheezing, and shortness of breath.[1] Furthermore, it may induce skin allergies, where subsequent low-level exposure can

trigger itching and a skin rash.[1] Ingestion can be harmful, and there is a risk of kidney damage.[1]

Toxicological Data

The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.[7] Trivalent chromium compounds, including **chromic nitrate**, are less toxic than their hexavalent counterparts.[10]

Toxicity Data	
Acute Oral Toxicity (LD50, rat)	3250 mg/kg[8][11][12]
Carcinogenicity (IARC)	Group 3: Not classifiable as to its carcinogenicity to humans.[8][12]
Skin Corrosion/Irritation	Causes skin irritation, potentially severe with possible burns.[12]
Serious Eye Damage/Irritation	Causes serious eye irritation, potentially severe with possible burns.[12]
Respiratory or Skin Sensitization	May cause skin sensitization upon repeated or prolonged contact.[1][6]

Exposure Limits

Occupational exposure limits for **chromic nitrate** are typically measured as trivalent chromium.

Exposure Limit Data	
OSHA (PEL)	0.5 mg/m ³ (8-hour time-weighted average)[1][12]
NIOSH (REL)	0.5 mg/m ³ (10-hour time-weighted average)[1][12]
ACGIH (TLV)	0.5 mg/m ³ (8-hour time-weighted average)[1][3]
NIOSH (IDLH)	25 mg/m ³ (as trivalent chromium)[12][13]

Experimental Protocols

Protocol for Safe Handling and Storage

- Engineering Controls: All work with **chromic nitrate** should be conducted in a well-ventilated area.^[14] The use of a chemical fume hood is recommended to minimize inhalation exposure.^[4] Operations should be enclosed where possible, and local exhaust ventilation should be utilized at the point of chemical release.^[13]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical splash goggles and a face shield (minimum 8-inch).^{[7][13]}
 - Hand Protection: Use chemical-resistant gloves.^[9] Inspect gloves for any damage before use and employ proper glove removal techniques to avoid skin contact.^[7]
 - Body Protection: A complete suit protecting against chemicals is recommended.^[7] Protective work clothing should be worn and laundered by individuals informed of the hazards if it becomes contaminated.^[13]
- Handling:
 - Avoid contact with skin, eyes, and clothing.^{[7][14]}
 - Do not breathe dust or vapor.^{[3][14]}
 - Keep away from heat, sparks, open flames, and other ignition sources.^{[4][14]}
 - Do not eat, drink, or smoke in areas where **chromic nitrate** is handled.^{[1][15]}
 - Wash hands thoroughly after handling.^{[4][11]}
- Storage:
 - Store in a cool, dry, well-ventilated place in tightly closed containers.^{[7][13][14]}
 - Keep away from clothing and combustible materials.^{[4][9]}

- Store separately from incompatible substances such as strong reducing agents, fuels, and ether.[13][16]

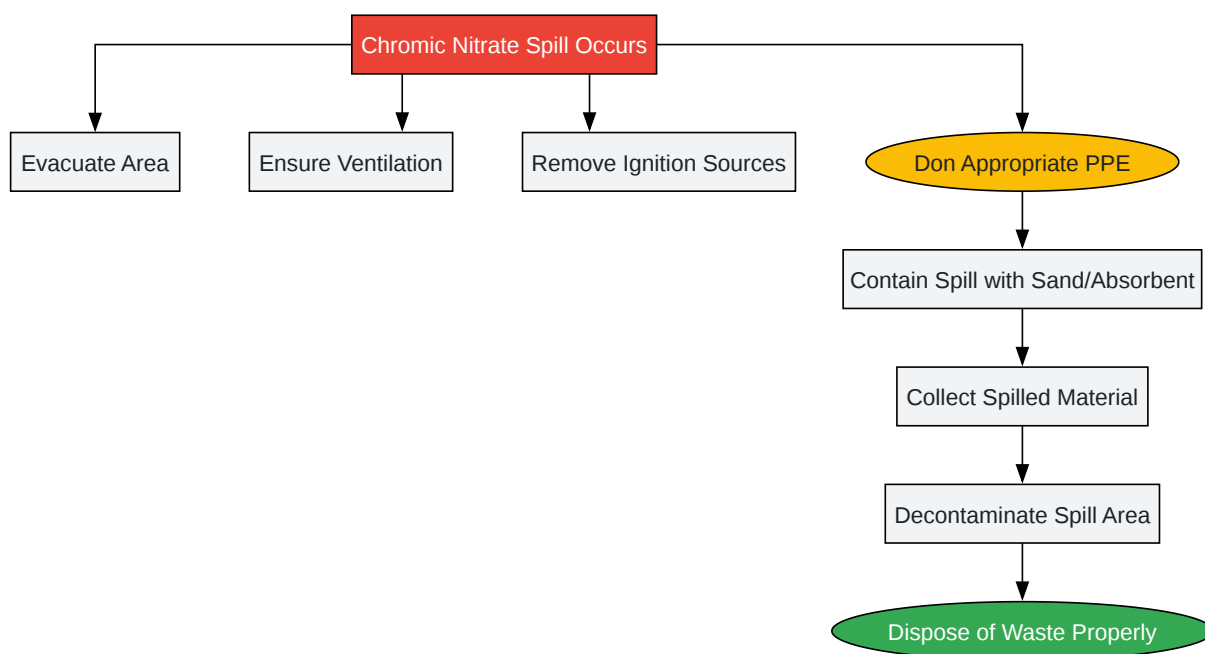
Protocol for Spill Response

- Immediate Actions:
 - Evacuate all non-essential personnel from the spill area.[13]
 - Ensure adequate ventilation.[11]
 - Remove all sources of ignition.[4][14]
- Personal Protective Equipment (PPE):
 - Don appropriate PPE, including respiratory protection, chemical-resistant gloves, and safety goggles.[7]
- Containment and Cleanup:
 - Contain the spill using sand or another absorbent material.[11]
 - For solid spills, carefully sweep up the material and place it into a sealed, labeled container for disposal.[4][13] Moisten the material slightly to prevent dusting if appropriate.[6]
 - For liquid spills, collect with a wet-brushing or an electrically protected vacuum cleaner and place in a suitable container.[7]
 - Do not allow the product to enter drains.[7]
- Decontamination:
 - Thoroughly wash the spill site after the material has been collected.[4]
- Waste Disposal:
 - Dispose of the collected waste in accordance with all applicable federal, state, and local regulations.[12][13] **Chromic nitrate** waste may be classified as hazardous.[13]

First Aid Protocol

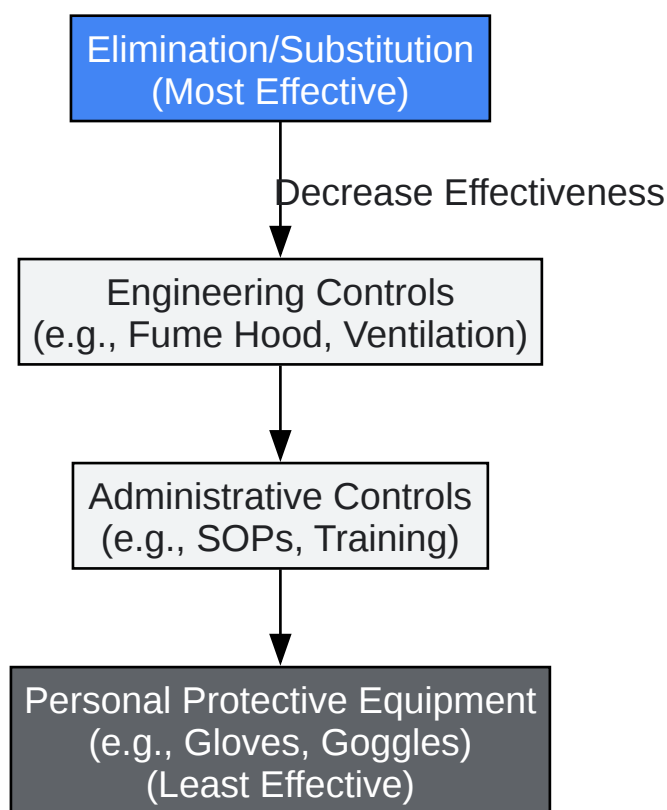
- General Advice: Move the affected person out of the dangerous area and consult a physician.^[7] Show the Safety Data Sheet to the medical personnel.^[7]
- Inhalation:
 - Move the person to fresh air.^[7]^[11]
 - If breathing is difficult, provide artificial respiration.^[7]
 - Seek immediate medical attention.^[7]
- Skin Contact:
 - Immediately remove contaminated clothing and shoes.^[7]^[13]
 - Wash the affected skin with plenty of soap and water.^[4]^[7]
 - If skin irritation occurs, seek medical attention.^[4]^[11]
- Eye Contact:
 - Rinse cautiously with plenty of water for at least 15 minutes, holding the eyelids open.^[4]^[7]^[11]
 - Remove contact lenses if present and easy to do so.^[4]^[7]^[11]
 - Continue rinsing during transport to the hospital.^[7]
 - Immediately call a poison center or doctor.^[7]
- Ingestion:
 - Rinse the mouth with water.^[4]^[11]
 - Do not induce vomiting.^[14]
 - Call a poison center or physician if you feel unwell.^[4]^[11]

Visualizations



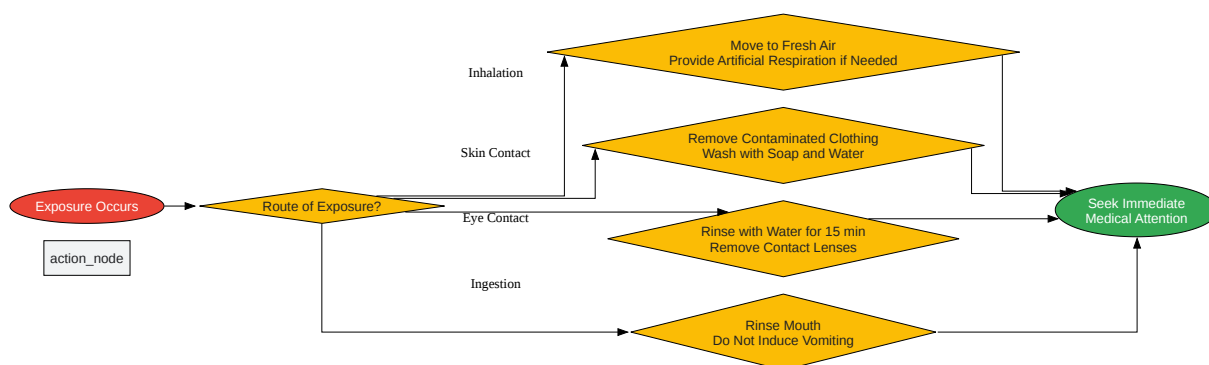
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Caption: Workflow for handling a **chromic nitrate** spill.



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Caption: Hierarchy of controls for managing **chromic nitrate** exposure.



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